

preparing VU0155094 stock solution and working concentrations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VU0155094

Cat. No.: B1676656

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Application Notes and Protocols: VU0155094 For Researchers, Scientists, and Drug Development Professionals

Introduction

VU0155094 is a positive allosteric modulator (PAM) that exhibits differential activity across group III metabotropic glutamate receptors (mGluRs), including mGluR4, mGluR6, mGluR7, and mGluR8.[1][2][3] As a PAM, **VU0155094** does not typically activate the receptor directly but enhances the response of the receptor to an orthosteric agonist, such as glutamate.[1][4] This modulation of group III mGluRs, which are predominantly presynaptic and regulate neurotransmitter release, makes **VU0155094** a valuable tool for studying the physiological roles of these receptors and for potential therapeutic development in neurological and psychiatric disorders.[2][3]

This document provides detailed protocols for the preparation of **VU0155094** stock solutions and subsequent working concentrations for various experimental applications.

Data Presentation

Physicochemical Properties and Storage

Property	Value	Source
Molecular Weight	436.52 g/mol	[5]
CAS Number	731006-86-3	[5]
Appearance	White to light yellow solid	[5]
Storage of Solid	-20°C for 3 years, 4°C for 2 years	[5]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[5][6]

Solubility

Solvent	Concentration	Notes	Source
DMSO	100 mg/mL (229.08 mM)	Requires sonication. Use newly opened, anhydrous DMSO as the compound is hygroscopic.	[5]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (5.73 mM)	Requires sonication and warming to 80°C.	[5]
10% DMSO, 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (5.73 mM)	Requires sonication and warming to 80°C.	[5]
10% DMSO, 90% Corn Oil	2.5 mg/mL (5.73 mM)	Requires sonication and warming to 80°C.	[5]

In Vitro Efficacy

Receptor Subtype	Assay Type	Agonist	VU0155094 Potency (EC ₅₀)	Source
rat mGluR8	Thallium flux (GIRK)	Glutamate (EC ₂₀)	1.6 μ M	[1]
human mGluR4	Calcium mobilization (Gqi5)	Glutamate (EC ₂₀)	3.2 μ M	[1]
rat mGluR7	Calcium mobilization (G α 15)	L-AP4 (EC ₂₀)	1.5 μ M	[1]
rat mGluR8	Calcium mobilization (G α 15)	Glutamate (EC ₂₀)	900 nM	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM VU0155094 Stock Solution in DMSO

This protocol details the preparation of a high-concentration stock solution of **VU0155094**, which can be stored for later use.

Materials:

- **VU0155094** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Allow the **VU0155094** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Weigh out the desired amount of **VU0155094** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.365 mg of **VU0155094**.
- Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM stock solution, the required volume can be calculated using the following formula: $\text{Volume (mL)} = (\text{Mass (mg)} / 436.52 \text{ (g/mol)}) / 10 \text{ (mmol/L)} * 1000$
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, sonicate the solution for short intervals to aid dissolution.[\[5\]](#)
- Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[5\]](#)[\[6\]](#)

Protocol 2: Preparation of Working Concentrations for In Vitro Assays

This protocol describes the dilution of the DMSO stock solution to prepare working concentrations for cell-based assays.

Materials:

- 10 mM **VU0155094** stock solution in DMSO
- Appropriate assay buffer (e.g., Hank's Balanced Salt Solution (HBSS), DMEM)
- Sterile microcentrifuge tubes
- Pipettes

Procedure:

- Thaw a single aliquot of the 10 mM **VU0155094** stock solution at room temperature.
- Perform serial dilutions of the stock solution in the assay buffer to achieve the desired final concentrations. It is recommended to prepare intermediate dilutions to ensure accuracy.
- For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:100 dilution followed by a 1:10 dilution.
- Ensure that the final concentration of DMSO in the working solution is low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity. A vehicle control containing the same final concentration of DMSO should be included in all experiments.
- In a typical experiment, cells would be pre-incubated with the **VU0155094** working solution for a specified period before the addition of an agonist.^[1] For instance, in a calcium mobilization assay, cells might be pre-treated with **VU0155094** for 2 minutes prior to the addition of an EC₂₀ concentration of glutamate or another agonist.^[1]

Visualizations

Stock Solution Preparation

Weigh VU0155094 Powder



Add Anhydrous DMSO



Vortex/Sonicate to Dissolve



Aliquot into Single-Use Tubes



Store at -80°C or -20°C

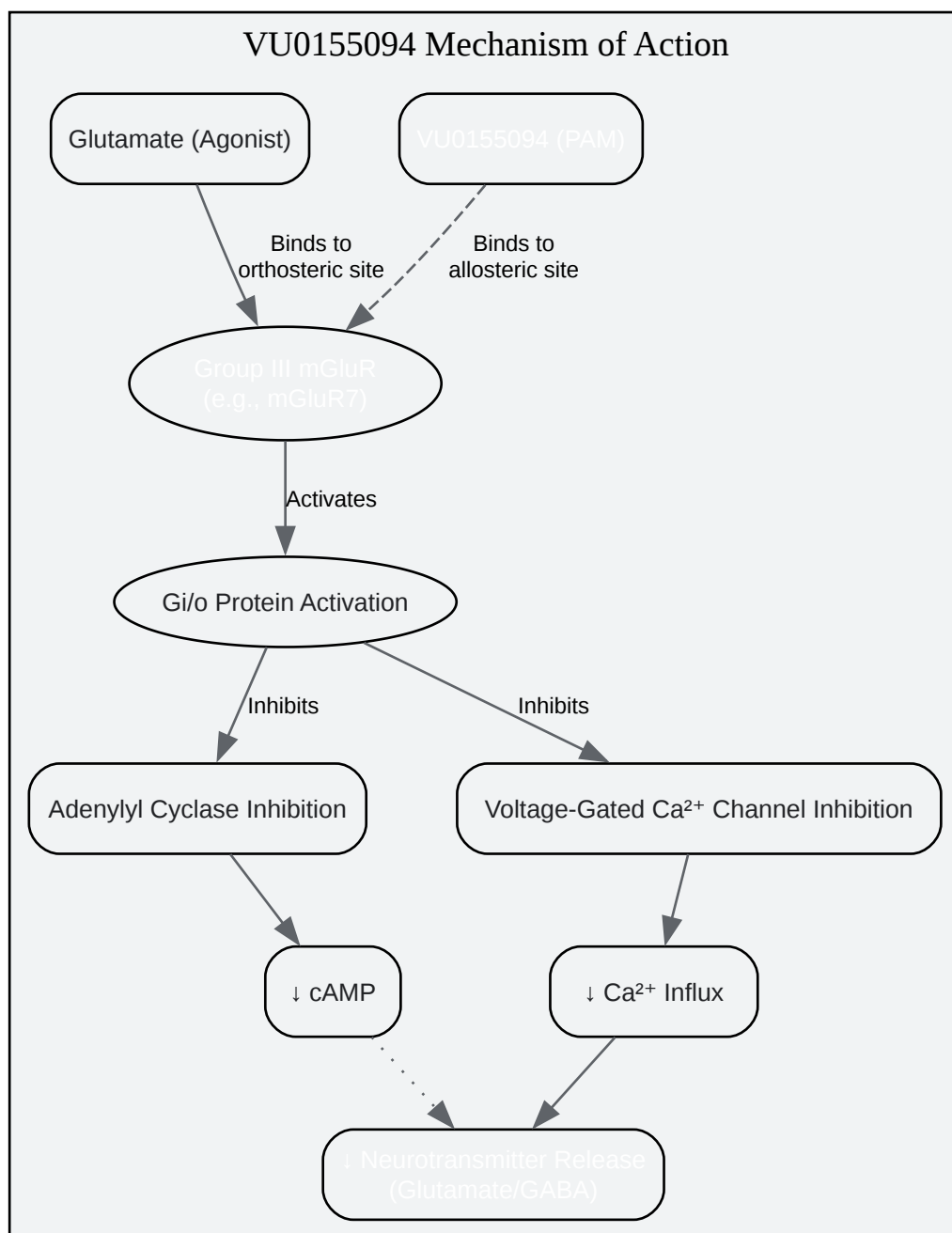
Working Solution Preparation

Thaw Stock Solution Aliquot



Perform Serial Dilutions in Assay Buffer

Final Concentration for Assay (e.g., 10 μ M)



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- To cite this document: BenchChem. [preparing VU0155094 stock solution and working concentrations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676656#preparing-vu0155094-stock-solution-and-working-concentrations>]

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